Core Concepts: Phase Relations of Richterite and Ferrorichterite

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Compound of Interest

Compound Name:	*richterite*
CAS No.:	*17068-76-7*
Cat. No.:	*B1174157*

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The stability of **richterite** and ferro**richterite** is highly dependent on pressure, temperature, and, in the case of ferro**richterite**, oxygen fugacity (fO_2). Experimental studies have delineated these stability fields by subjecting synthetic analogues of these minerals to a range of conditions.

Richterite is a refractory amphibole, meaning it is stable at high temperatures.[1] Its stability is influenced by the presence of sodium in the A-site of the amphibole structure, which contributes to its higher thermal stability compared to tremolite.[1] At high temperatures and varying water pressures, **richterite** breaks down into different assemblages of minerals and melt.

Ferro**richterite**, the iron-bearing analogue of **richterite**, has a more complex phase relationship due to the variable valence state of iron (Fe^{2+} and Fe^{3+}). Its stability is significantly influenced by the prevailing oxygen fugacity.[2][3] Experiments are typically conducted using oxygen buffers to control the fO_2 and simulate different geological environments. The stability of ferro**richterite** is considerably lower at higher oxygen fugacities.[2]

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Data Presentation: Stability Fields and Decomposition Products

The following tables summarize the quantitative data from key experimental studies on the phase relations of **richterite** and ferro**richterite**.

Richterite Phase Relations

Pressure	Temperature (°C)	Stability Field / Decomposition Products	Reference
1 kbar	≤ 1030 ± 10	Richterite	[2][3]
> 150 bars	> 1030	Forsterite + Diopside + Enstatite + Melt + Vapor	[2][3]
50 - 150 bars	930 - 970	Roedderite + Forsterite + Diopside + Melt + Vapor	[2][3]
< 50 bars	< 930	Roedderite + 1:2:6 Na-Mg Silicate + Forsterite + Diopside + Vapor	[2][3]
75 - 750 bars	400 - 970	Richterite stable, with incongruent melting at higher temperatures	[1]
~150 bars	> ~970	Diopside + Forsterite + Enstatite + Melt + Vapor	[1]
75 bars	> ~930	Diopside + Forsterite + Roedderite + Melt + Vapor	[1]

Ferrorichterite Phase Relations

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Iron-Wüstite (IW) Buffer

Pressure	Temperature (°C)	Stability Field / Decomposition Products	Reference
1 kbar	≤ 715 ± 5	Ferrorichterite	[2][3]
> 700 bars	> 715	Hedenbergitic Pyroxene + Fayalite + Melt + Vapor	[2]
< 600 bars	> 715	1:2:6 Na-Fe Silicate + Hedenbergitic Pyroxene + Fayalite + Melt + Vapor	[2][3]

Quartz-Fayalite-Magnetite (QFM) Buffer

Pressure	Temperature (°C)	Stability Field / Decomposition Products	Reference
1 kbar	≤ 525 ± 20	Ferrorichterite	[2][3]
1 kbar	> 525	Acmite-Hedenbergite + Fayalite + Magnetite + Quartz + Vapor	[2][3]
1 kbar	> 820 ± 10	Hedenbergitic Pyroxene + Fayalite + Magnetite + Melt + Vapor (Partial Melting)	[2][3]

Experimental Protocols

The phase relations of **richterite** and ferro**richterite** have been determined through detailed hydrothermal experiments. The general methodology is outlined below.

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Starting Materials

- Oxide Mixes: Stoichiometric mixes of oxides (e.g., SiO_2, MgO, CaO, Fe_2O_3) and carbonates or oxalates are prepared to match the bulk composition of **richterite** or ferro**richterite**.[2][4]
- Sodium Source: Sodium is often added as $Na_2Si_2O_5$ to ensure its incorporation into the amphibole structure.[2][4]
- Water: A small amount of distilled water is added to the charge to ensure hydrothermal conditions.[1]

Synthesis and Experimental Runs

- Encapsulation: The starting material and water are sealed in noble metal capsules (e.g., gold or platinum) to prevent reaction with the pressure vessel.[1]
- Pressure Vessels: Standard cold-seal hydrothermal vessels are commonly used for experiments up to moderate pressures and temperatures.[4][5] For higher pressures, internally heated pressure vessels may be employed.[4]
- Temperature and Pressure Control: The vessels are placed in furnaces where temperature is controlled and monitored by thermocouples. Pressure is applied using a fluid medium (e.g., water or argon) and measured with gauges.
- Oxygen Buffering (for Ferro**richterite**): To control the oxygen fugacity, solid-state oxygen buffers such as Iron-Wüstite (IW) and Quartz-Fayalite-Magnetite (QFM) are used.[2] These buffers are placed in the pressure vessel along with the sample capsule.
- Run Duration: The duration of the experiments can range from hours to several weeks, depending on the temperature and the kinetics of the reactions being studied.[1] Longer runs are often required to achieve equilibrium at lower temperatures.[1]

Analysis of Run Products

- Quenching: At the end of an experiment, the pressure vessel is rapidly cooled (quenched) to preserve the high-temperature and high-pressure mineral assemblage.
- Sample Examination: The capsules are opened, and the run products are examined.

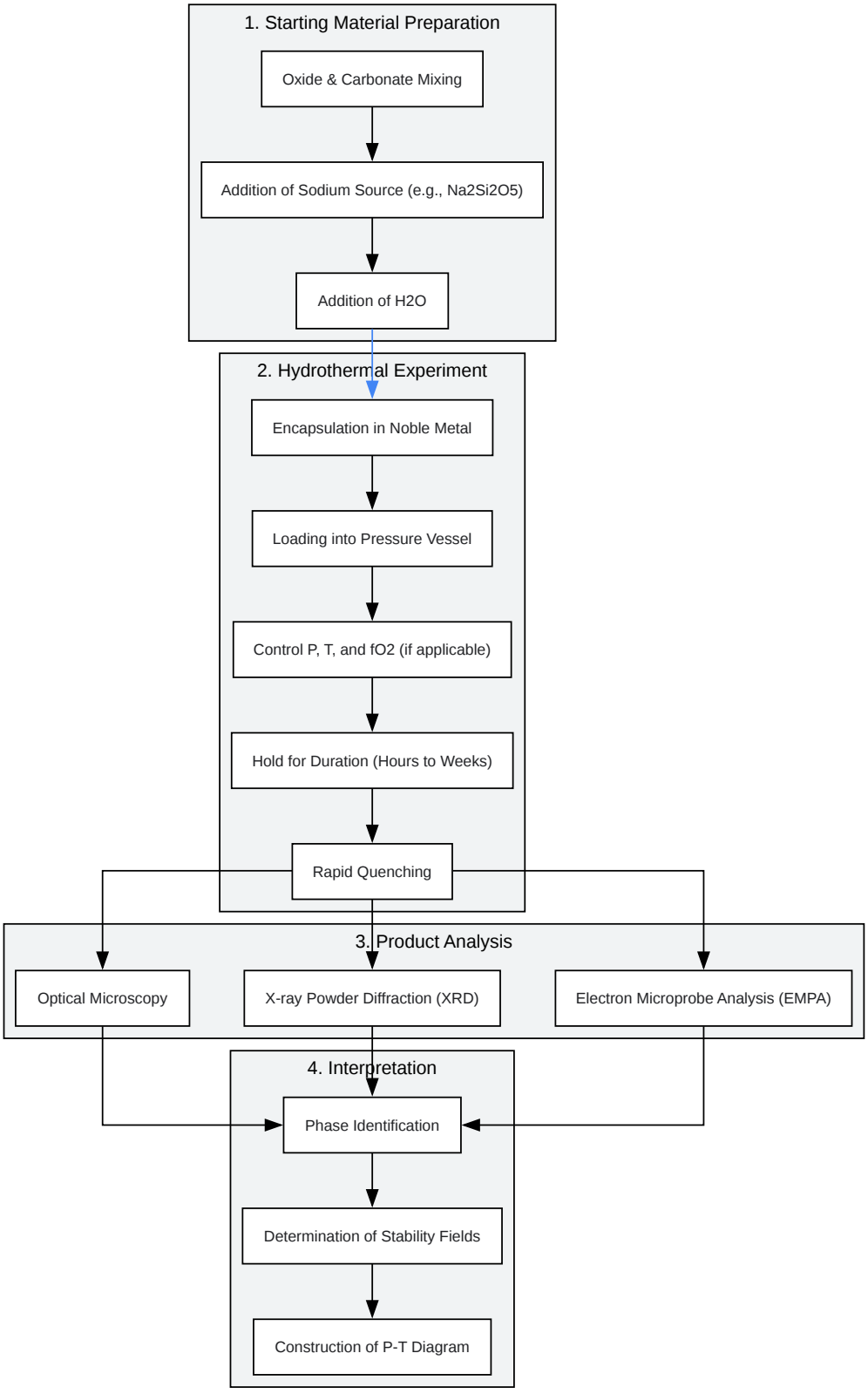
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- Optical Microscopy: The size, shape, and relationship between different phases are observed using a petrographic microscope.[1]
- X-ray Powder Diffraction (XRD): This is a primary technique used to identify the crystalline phases present in the run product and to determine their unit-cell parameters.[1][5]
- Electron Microprobe Analysis (EMPA): For crystalline products with sufficiently large grain sizes, EMPA is used to determine the chemical composition of the individual phases.[5][6]

Mandatory Visualization

The following diagram illustrates a typical experimental workflow for determining the phase relations of **richterite** or ferro**richterite**.

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Caption: Experimental workflow for phase relation studies.

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The logical relationships between pressure, temperature, and the stability of **richterite** can be visualized as a simplified phase diagram.

Caption: Simplified phase relations of **richterite**.

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